

# rubidium iodide handling and storage protocols for research labs

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## Compound of Interest

Compound Name: *Rubidium iodide*

Cat. No.: *B1230268*

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## Rubidium Iodide Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **rubidium iodide** in a laboratory setting.

## Frequently Asked Questions (FAQs)

Q1: What is **Rubidium Iodide** and what are its primary hazards?

A1: **Rubidium iodide** (RbI) is a salt of rubidium and iodine, appearing as a white crystalline solid.[1] While not considered highly hazardous, it may be harmful if swallowed.[2] The primary concerns in a laboratory setting are skin and eye irritation, and irritation of the digestive tract if ingested.[3][4] It is also hygroscopic, meaning it readily absorbs moisture from the air.[5][6]

Q2: What are the immediate first aid measures in case of exposure?

A2:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[2]
- Skin Contact: Wash the affected area immediately with soap and plenty of water, removing any contaminated clothing.[2]

- Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[2][4]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[2][7]

Q3: What personal protective equipment (PPE) is required when handling **rubidium iodide**?

A3: To ensure safety, the following PPE should be worn:

- Eye Protection: Safety glasses with side shields or goggles are necessary.[2][8]
- Hand Protection: Chemical-resistant gloves are required.[2][5]
- Body Protection: A laboratory coat or other appropriate protective clothing should be worn to prevent skin exposure.[3][8]
- Respiratory Protection: Under normal use with adequate ventilation, a respirator is not typically required. However, if dust is generated, a NIOSH/MSHA approved respirator should be used.[2][5]

Q4: How should I properly store **rubidium iodide**?

A4: **Rubidium iodide** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[5][9] Due to its hygroscopic nature, it is crucial to protect it from moisture and air.[5][10] It is also sensitive to light and should be stored accordingly.[2][8]

Q5: What materials are incompatible with **rubidium iodide**?

A5: **Rubidium iodide** should not be stored with or near strong oxidizing agents, strong acids, chlorine, bromine, and perchloric acid.[4][5][10] Contact with mineral acids can liberate hydrogen iodide gas.[11]

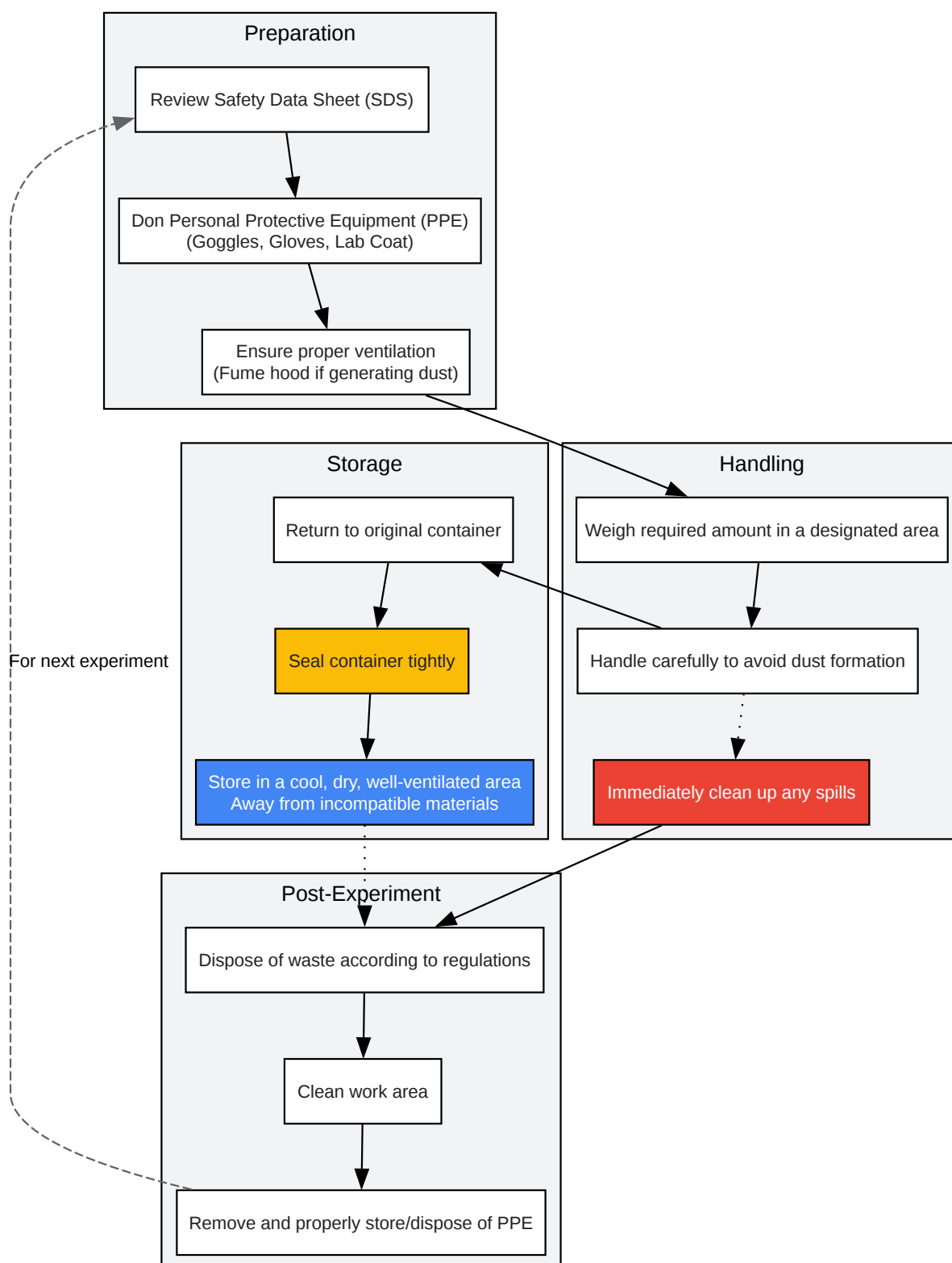
## Troubleshooting Guide

Issue Encountered	Possible Cause	Recommended Action
Rubidium iodide has become discolored or appears clumpy.	The material has likely been exposed to moisture or light.	While it may still be usable for some applications, its purity could be compromised. For sensitive experiments, it is recommended to use a fresh, unopened container. Ensure proper storage conditions are met to prevent this in the future.
A white powder residue is found outside of the primary container.	Improper sealing of the container or a spill has occurred.	Review handling procedures to ensure the container is securely sealed after each use. For spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a suitable container for disposal. <a href="#">[5]</a> <a href="#">[12]</a>
Irritation is experienced despite wearing gloves.	The gloves may not be appropriate for handling this chemical, or they may be compromised.	Immediately wash hands and the affected area thoroughly. Check the glove manufacturer's specifications for compatibility with rubidium iodide. Inspect gloves for any tears or punctures before use.

## Quantitative Data Summary

Property	Value	Reference
Molecular Formula	RbI	[13]
Molecular Weight	212.37 g/mol	[5][13]
Appearance	White crystalline solid	[1][5]
Melting Point	642 °C (1187.6 °F)	[1][2]
Boiling Point	1304 °C (2379 °F)	[1][5]
Solubility in Water	152 g/100 mL	[1]
Density	3.11 g/cm <sup>3</sup>	[5]
Oral LD50 (rat)	4708 mg/kg	[5][12]

## Experimental Workflow: Handling and Storage of Rubidium Iodide



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## References

- 1. Rubidium iodide - Wikipedia [en.wikipedia.org]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. dqpure.com [dqpure.com]
- 4. Rubidium iodide(7790-29-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. prochemonline.com [prochemonline.com]
- 6. CAS 7790-29-6: Rubidium iodide | CymitQuimica [cymitquimica.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. sisweb.com [sisweb.com]
- 10. Itschem.com [Itschem.com]
- 11. crystran.com [crystran.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- 13. chemimpex.com [chemimpex.com]
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